

(1R,2R)-2-(Benzyloxy)cyclohexanamine: A Technical Overview

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Compound of Interest

Compound Name: (1R,2R)-2-(Benzyloxy)cyclohexanamine

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CAS Number: 216394-06-8

This technical guide provides an in-depth overview of **(1R,2R)-2-(Benzyloxy)cyclohexanamine**, a chiral amine widely utilized as a versatile building block in organic synthesis and medicinal chemistry. The document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Compound Data

(1R,2R)-2-(Benzyloxy)cyclohexanamine, also known as (1R,2R)-trans-2-(Phenylmethoxy)cyclohexanamine, is a chiral compound with the following key properties:

| Property | Value | Reference |
|-------------------|------------------------------------|---|
| CAS Number | 216394-06-8 | [1] [2] |
| Molecular Formula | C ₁₃ H ₁₉ NO | [1] |
| Molecular Weight | 205.30 g/mol | [1] |
| Appearance | Solid | |
| Purity | Typically ≥97% | [1] |

Synthesis and Chemical Profile

While detailed, step-by-step synthetic protocols for **(1R,2R)-2-(Benzyloxy)cyclohexanamine** are not extensively documented in readily available scientific literature, a common synthetic strategy involves the benzylation of the hydroxyl group of the corresponding chiral amino alcohol, (1R,2R)-2-aminocyclohexanol. The chirality is typically introduced early in the synthetic sequence, often through resolution of a racemic mixture or by using a chiral starting material.

A patent for the preparation of aminocyclohexyl ether compounds describes a reaction utilizing **(1R,2R)-2-(Benzyloxy)cyclohexanamine** as a starting material.^[3] This highlights its role as a key intermediate in the synthesis of more complex molecules.

Applications in Research and Development

The primary application of **(1R,2R)-2-(Benzyloxy)cyclohexanamine** lies in its function as a chiral auxiliary and a chiral building block.

- **Asymmetric Synthesis:** The inherent chirality of the molecule is exploited to induce stereoselectivity in chemical reactions, leading to the formation of a desired enantiomer of a target molecule. This is crucial in the development of pharmaceuticals, where often only one enantiomer exhibits the desired therapeutic effect.
- **Medicinal Chemistry:** This compound serves as a precursor for the synthesis of more complex molecules with potential therapeutic activities. For instance, it is a valuable starting material for the preparation of β -amino alcohols, which are key structural motifs in various biologically active compounds, including antiviral and antibiotic agents.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific, publicly available data on the direct biological activity and the signaling pathways modulated by **(1R,2R)-2-(Benzyloxy)cyclohexanamine** itself. Its role is primarily that of an intermediate in the synthesis of other compounds.

However, the structural motifs present in this molecule are of interest in drug discovery. The benzyloxy group, for example, is a feature in some molecules that exhibit inhibitory activity against enzymes such as monoamine oxidases (MAO), which are involved in neurotransmitter

metabolism. Furthermore, derivatives of similar cyclohexylamine structures have been investigated for a wide range of biological activities.

Given the absence of specific biological data for the title compound, a signaling pathway diagram cannot be accurately constructed at this time.

Experimental Protocols

Detailed experimental protocols for the synthesis of **(1R,2R)-2-(Benzyloxy)cyclohexanamine** are not readily available in the public domain. However, a documented use of this compound as a reactant is provided in a patent.[\[3\]](#)

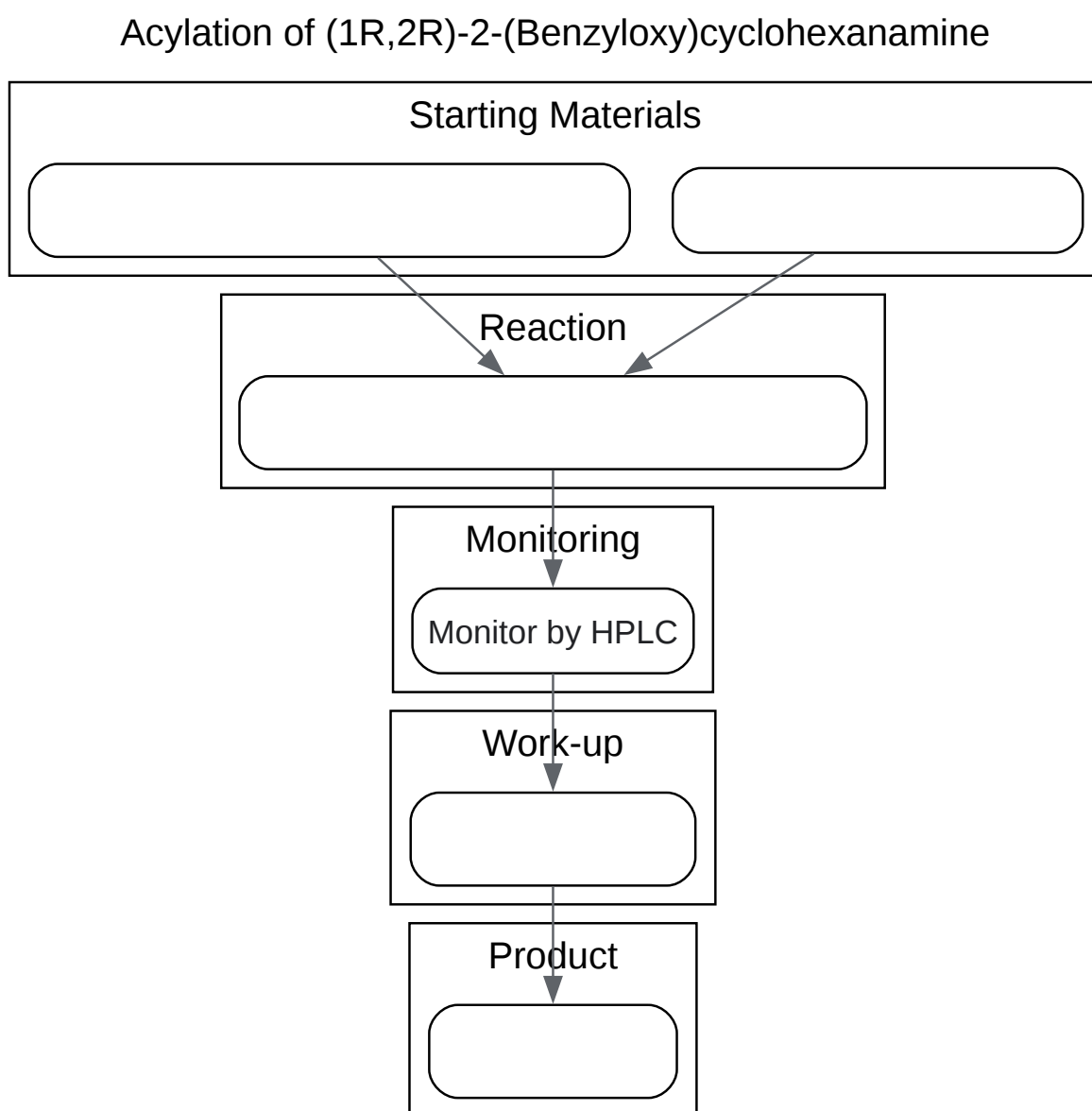
Example Reaction: Acylation of **(1R,2R)-2-(Benzyloxy)cyclohexanamine**

- **Reaction Description:** This procedure describes the reaction of **(1R,2R)-2-(Benzyloxy)cyclohexanamine** with 2R-acetyl malic anhydride to form the corresponding amide.
- **Materials:**
 - (1R,2R)-trans-2-(benzyloxy)cyclohexanamine (CAS 216394-06-8)
 - 2R-acetyl malic anhydride
 - Anhydrous dichloromethane
- **Procedure:**
 - To a solution of (1R,2R)-trans-2-(benzyloxy)cyclohexanamine (0.80 g, 3.90 mmol) in anhydrous dichloromethane (10 mL), 2R-acetyl malic anhydride (781 mg, 4.94 mmol) was added in small portions.
 - The reaction mixture was stirred at ambient temperature under an inert atmosphere.
 - The reaction progress was monitored by HPLC until the total consumption of the starting material was observed.

- Upon completion, the volatile components were removed under vacuum to yield the product as a white solid.
- Yield: 1.45 g (quantitative)[3]

Visualization of an Experimental Workflow

The following diagram illustrates the workflow for the acylation reaction described above.



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Caption: Experimental workflow for the acylation reaction.

In conclusion, **(1R,2R)-2-(Benzyloxy)cyclohexanamine** is a valuable chiral intermediate in organic synthesis. While detailed information on its own biological activity is limited, its utility as a building block for potentially bioactive molecules is well-established. Further research into the direct biological effects of this compound and its simple derivatives could open new avenues for drug discovery.

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